

Application Notes and Protocols for the Experimental Replication of Quina Scrapers

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Compound of Interest

Compound Name: QINA

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Introduction

Quina scrapers are a distinctive stone tool type characteristic of the Middle Paleolithic, particularly associated with the Mousterian techno-complex.^{[1][2]} These tools are defined by their thick cross-sections and a specific type of steep, scalar, overlapping retouch known as "Quina retouch."^[1] Experimental replication of Quina scrapers is a crucial methodology for understanding the technological choices, motor skills, and functional constraints faced by Neanderthal toolmakers. These controlled studies allow researchers to investigate the relationship between raw material properties, knapping techniques, and the final morphological and functional characteristics of the tools. Furthermore, replication studies provide a baseline for interpreting archaeological assemblages, including the analysis of debitage and the use-life of tools.

Functionally, Quina scrapers are thought to have been robust tools used for heavy-duty tasks. Use-wear analyses on archaeological examples and replicated tools suggest they were employed in activities such as butchery, hide working, and woodworking.^{[3][4][5]} The characteristic Quina retouch is hypothesized to be a method for resharpening and maintaining a durable, steep working edge on thick blanks, allowing for prolonged use.^[4]

Data Presentation: Quantitative Analysis of Replicated Quina Scrapers

The following table summarizes representative quantitative data derived from experimental replication studies and analysis of archaeological assemblages of Quina scrapers. This data provides a baseline for researchers conducting their own replication experiments.

Parameter	Blank Type	Value Range	Mean Value	Notes
Blank Dimensions				
Length	Thick Cortical/Semi-Cortical Flake	40 - 70 mm	50 mm	Blanks are typically short and wide.[2]
Width	Thick Cortical/Semi-Cortical Flake	35 - 60 mm	45 mm	Asymmetry in blank shape is common.[6]
Thickness	Thick Cortical/Semi-Cortical Flake	15 - 30 mm	20 mm	Thickness is a key selection criterion for producing Quina retouch.[6][7]
Edge Angle				
Initial Edge Angle (Unretouched Blank)	Thick Cortical/Semi-Cortical Flake	30° - 50°	40°	The initial angle of the blank edge before retouch.
Final Edge Angle (After Quina Retouch)	Quina Scraper	60° - 80°	70°	Quina retouch significantly steepens the working edge.[8]
Debitage Characteristics				
Retouch Flake Size	Quina Retouch Flakes	5 - 15 mm	10 mm	Small, scalar flakes with pronounced bulbs of percussion.
Platform Type on Retouch Flakes	Quina Retouch Flakes	Simple/Cortical	-	Platforms are often formed by the dorsal

surface of the
scraper edge.

Experimental Protocols

This section details the methodology for the experimental replication of Quina scrapers, from raw material selection to the final application of Quina retouch.

Materials and Equipment

- **Raw Material:** High-quality, isotropic siliceous stone (e.g., flint, chert) in the form of large nodules or blocks. The raw material should be free of internal fractures and inclusions.
- **Hard Hammers:** Quartzite or other hard stone hammerstones of various sizes (500g - 1500g) for core reduction and blank production.
- **Soft Hammers (Optional):** Antler or dense wood billets for finer shaping and thinning, although hard hammer percussion is more characteristic for initial blank production.
- **Pressure Flaker (Optional):** Antler tine or copper-tipped tool for edge regularization prior to retouch, though not the primary method for Quina retouch application.
- **Safety Equipment:** Safety glasses, gloves, and a leather leg guard are mandatory.
- **Measuring Instruments:** Calipers, goniometer, and a scale for quantitative analysis.

Methodology

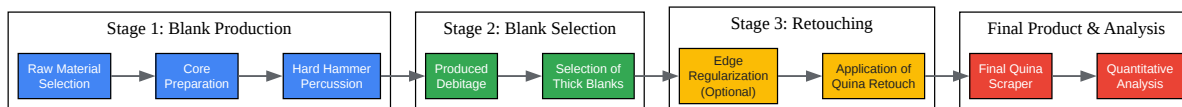
The replication process can be broken down into three main stages: core preparation and blank production, blank selection, and Quina retouch application.

- **Core Selection and Testing:** Select a suitable raw material nodule. Assess its quality by removing a few test flakes to check for internal flaws.
- **Platform Preparation:** Create a striking platform on the core. This can be a simple, flat surface created by splitting the nodule or by removing a large flake.

- **Blank Production:** The primary goal is to produce thick, wide flakes. This is typically achieved through direct hard hammer percussion. The knapper should aim for flakes that carry mass and have a thick cross-section, often retaining cortex on the dorsal surface. A discoidal or Levallois-like core reduction strategy can be employed to control the shape and thickness of the resulting flakes, although simpler, more opportunistic methods can also produce suitable blanks.
- **Morphological Assessment:** From the produced debitage, select flakes that are thick (typically >15mm), have a robust cross-section, and possess a suitable edge for retouching. Flakes with a natural cortical backing opposite the intended working edge are ideal as they provide a comfortable grip.
- **Quantitative Measurement:** Measure and record the length, width, thickness, and initial edge angle of the selected blanks.
- **Initial Edge Regularization (Optional):** If the chosen edge is irregular, it can be regularized by removing small flakes through direct percussion with a hard hammer or pressure flaking.
- **Application of Quina Retouch:** This is the defining feature of the scraper. It is achieved through a series of contiguous, invasive flake removals using a hard hammer. The blows should be directed at a steep angle to the edge, creating the characteristic scalariform or "fish scale" pattern. The removals should be overlapping and result in a steep, robust, and often convex working edge.
- **Resharpening:** The process of Quina retouch can be repeated multiple times to simulate the resharpening of a dulled edge. Each resharpening episode will further reduce the size of the tool and potentially alter the edge angle.

Visualizations

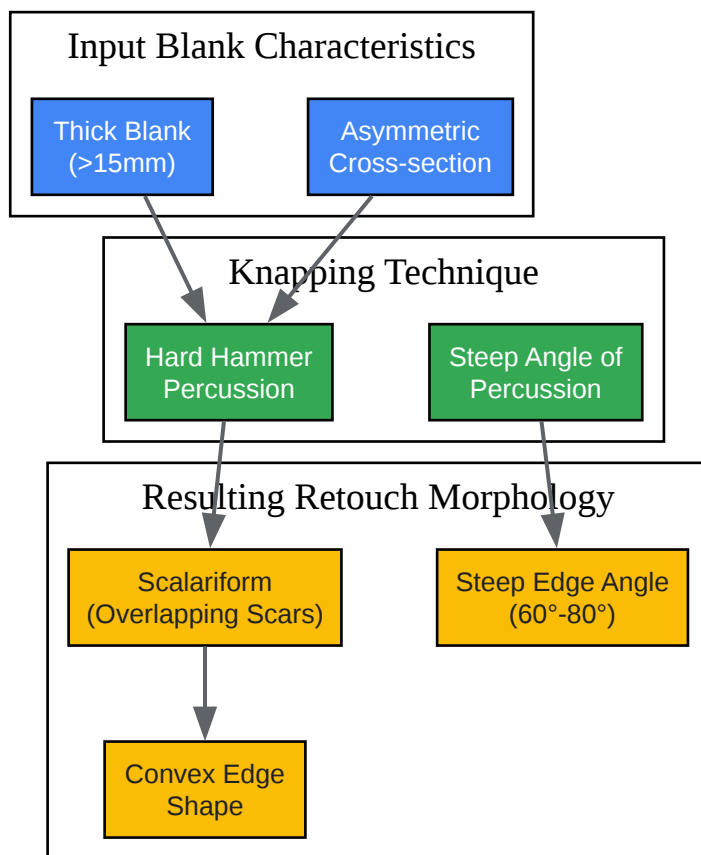
Experimental Workflow for Quina Scraper Replication



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Caption: Experimental workflow for replicating Quina scrapers.

Logical Relationship of Quina Retouch Characteristics



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Caption: Key characteristics leading to Quina retouch morphology.

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